

Molecular weight and formula of Diglycidyl 1,2-cyclohexanedicarboxylate.

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Compound of Interest

Compound Name: Diglycidyl 1,2-cyclohexanedicarboxylate

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In-Depth Technical Guide: Diglycidyl 1,2-cyclohexanedicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diglycidyl 1,2-cyclohexanedicarboxylate**, a key chemical compound with significant applications in materials science and emerging roles in drug delivery systems. This document details its fundamental properties, synthesis, and its application in the formulation of nanoparticle-based therapeutic carriers.

Core Compound Properties

Diglycidyl 1,2-cyclohexanedicarboxylate is an organic compound recognized for its dual epoxide functionalities, making it a valuable crosslinking agent. Its chemical and physical properties are summarized below.

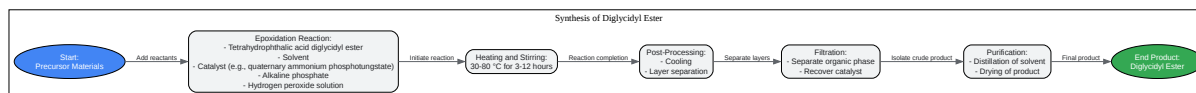
Property	Value
Molecular Formula	C ₁₄ H ₂₀ O ₆ [1]
Molecular Weight	284.31 g/mol [1]
CAS Number	5493-45-8[1]
Appearance	Colorless to light yellow liquid
Boiling Point	200-205 °C at 2 mmHg[1][2]
Density	1.22 g/mL at 25 °C[1][2]
Refractive Index	n _{20/D} 1.487 (lit.)[1][2]
Solubility	Insoluble in water

Synthesis of Diglycidyl 1,2-cyclohexanedicarboxylate

While a detailed, peer-reviewed experimental protocol for the synthesis of **Diglycidyl 1,2-cyclohexanedicarboxylate** is not readily available in the public domain, a general methodology can be inferred from patents and related literature concerning similar compounds. The synthesis typically involves the epoxidation of a precursor molecule. A patent for a related compound, diglycidyl 4,5-epoxycyclohexane-1,2-dicarboxylate, describes a method that can be adapted.[3]

Representative Synthesis Workflow:

The following diagram outlines a representative workflow for the synthesis of a diglycidyl ester, based on available literature.



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A representative workflow for the synthesis of a diglycidyl ester.

Application in Drug Delivery: Nanoparticle Formulation

Diglycidyl 1,2-cyclohexanedicarboxylate has been utilized as a crosslinking agent to formulate nanoparticles for drug and gene delivery. Specifically, it has been used to crosslink polyethylenimine (PEI), a cationic polymer widely used for condensing nucleic acids into nanoparticles.^[4] This crosslinking enhances the stability of the nanoparticles.

Experimental Protocol: Preparation of Crosslinked PEI Nanoparticles for Gene Delivery

The following is a generalized protocol for the preparation of PEI nanoparticles crosslinked with a diglycidyl ether, based on established methodologies for creating polyplexes for gene delivery.

Materials:

- Branched Polyethylenimine (PEI)
- **Diglycidyl 1,2-cyclohexanedicarboxylate** (or other diglycidyl ether crosslinker)
- Plasmid DNA (pDNA)
- Nuclease-free water

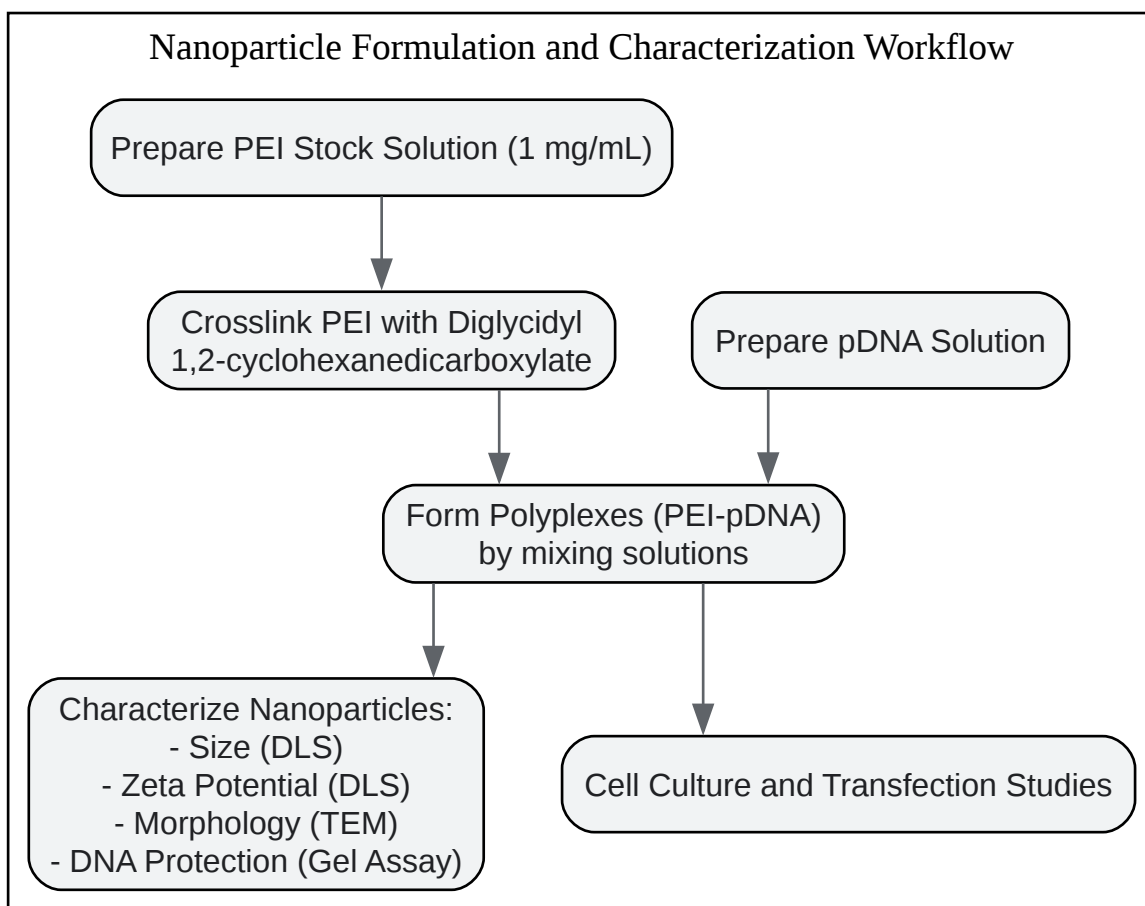
- Appropriate buffers (e.g., HEPES-buffered saline)

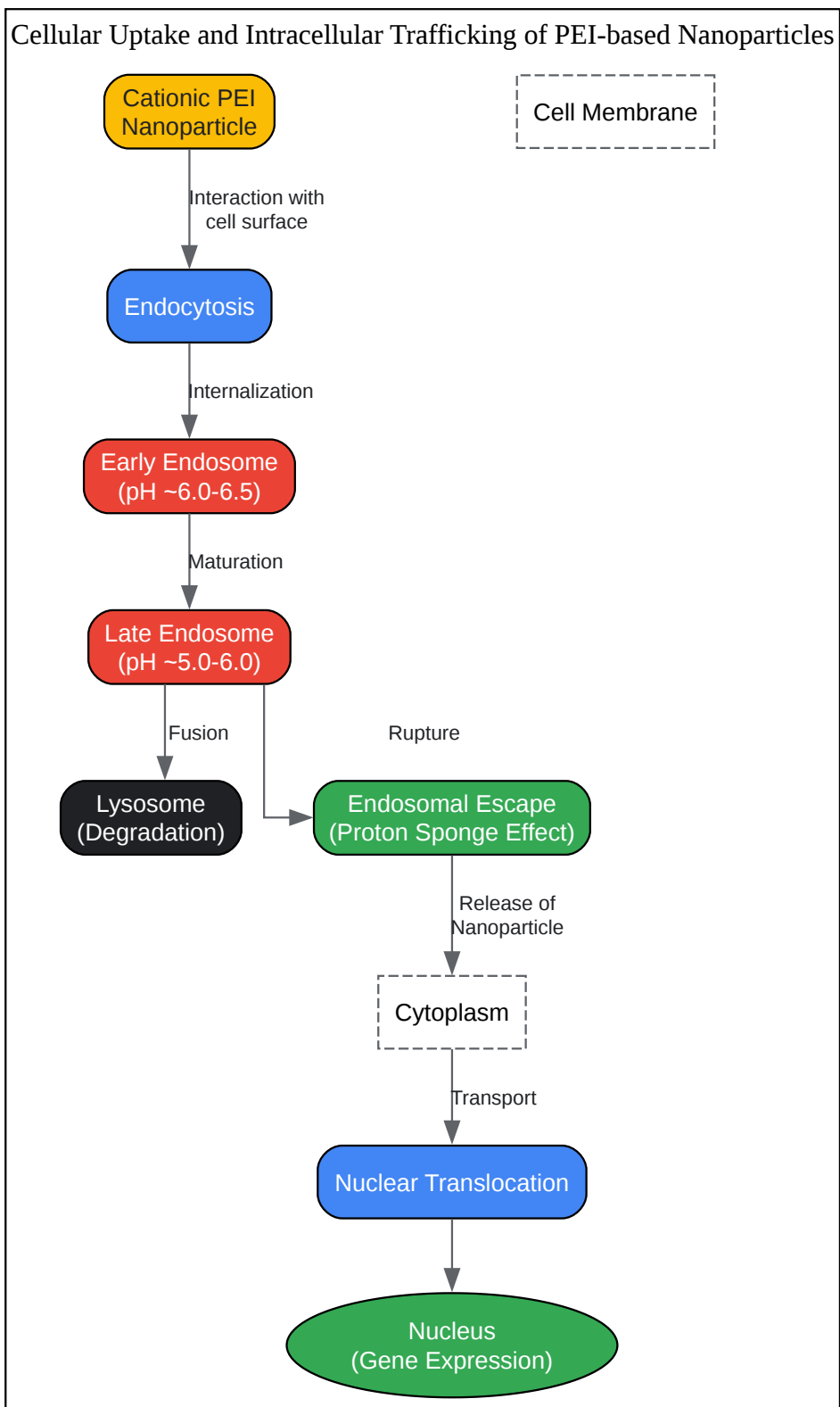
Procedure:

- PEI Stock Solution Preparation: Prepare a 1 mg/mL stock solution of PEI in nuclease-free water. Adjust the pH to 7.0 with HCl to ensure complete dissolution. Filter the solution through a 0.22 μm sterile filter.[\[5\]](#)
- Crosslinking Reaction:
 - In a controlled reaction vessel, dissolve PEI in an appropriate solvent.
 - Add **Diglycidyl 1,2-cyclohexanedicarboxylate** to the PEI solution. The molar ratio of PEI to the crosslinker is a critical parameter that must be optimized to control the size and surface charge of the resulting nanoparticles.
 - Allow the reaction to proceed under controlled temperature and stirring for a specified duration to ensure efficient crosslinking.
- Nanoparticle-DNA Complex (Polyplex) Formation:
 - Dilute the crosslinked PEI solution to the desired concentration in a suitable buffer.
 - In a separate tube, dilute the plasmid DNA in the same buffer.
 - Add the PEI solution to the DNA solution dropwise while gently vortexing. The ratio of nitrogen atoms in PEI to phosphate groups in DNA (N/P ratio) is a key factor influencing transfection efficiency and cytotoxicity and should be systematically varied to find the optimal ratio.
 - Incubate the mixture at room temperature for 20-30 minutes to allow for the formation of stable polyplexes.
- Characterization of Nanoparticles:
 - Size and Zeta Potential: Measure the hydrodynamic diameter and surface charge of the nanoparticles using dynamic light scattering (DLS).

- Morphology: Visualize the shape and size of the nanoparticles using transmission electron microscopy (TEM).
- DNA Condensation and Protection: Perform a gel retardation assay to confirm the condensation of DNA by the crosslinked PEI. A DNase I protection assay can be used to assess the ability of the nanoparticles to protect the encapsulated DNA from enzymatic degradation.

Experimental Workflow for Nanoparticle Formulation and Characterization:





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